

3,5-Dibromo-1H-indazole safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **3,5-Dibromo-1H-indazole**

Cat. No.: **B1314288**

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **3,5-Dibromo-1H-indazole**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling precautions for **3,5-Dibromo-1H-indazole** (CAS No: 40598-76-3). Given that detailed toxicological data for this specific compound is not extensively published, this guide synthesizes information from Safety Data Sheets (SDS) of closely related brominated indazole analogues to provide a robust safety profile. Researchers should handle this compound with the utmost care, assuming it possesses hazards similar to its structural relatives.

Hazard Identification and Classification

3,5-Dibromo-1H-indazole is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on data from analogous compounds, the GHS classification is summarized below.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1][4]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation.[1][3][4]

Signal Word: Warning

Hazard Pictograms:



Physical and Chemical Properties

A summary of the known physical and chemical properties of **3,5-Dibromo-1H-indazole** and its N-methylated analogue is provided below.

Table 2: Physical and Chemical Data

Property	Value	Source
Chemical Formula	C ₇ H ₄ Br ₂ N ₂	Oakwood Chemical[5]
Molecular Weight	275.93 g/mol	Oakwood Chemical[5]
Appearance	Solid / Powder	Sigma-Aldrich
Melting Point	105-107 °C (for 3,5-Dibromo-1-methyl-1H-indazole)	ECHEMI
Purity	95+%	Oakwood Chemical[5]

Handling and Storage

Proper handling and storage are critical to minimize risk.

Handling:

- Handle only in a well-ventilated area, preferably within a chemical fume hood.[1]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety glasses with side shields or goggles.
- Avoid breathing dust, fumes, or vapors.[4] If dust generation is unavoidable, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.
- Avoid contact with skin and eyes.[3]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1]
- Keep away from incompatible materials such as strong oxidizing agents, strong reducing agents, acids, and strong bases.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1]
- Store locked up.[1]
- Keep away from heat, sparks, and open flames.[1]

Emergency and First Aid Procedures

Immediate medical attention is required for significant exposures.

- If Inhaled: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
- If on Skin: Immediately wash with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Remove and wash contaminated clothing

before reuse.[1]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[1][2]

Accidental Release and Disposal

Accidental Release:

- Evacuate personnel to a safe area.
- Wear appropriate PPE, including respiratory protection.
- Avoid generating dust.[3]
- Sweep up the spilled material and shovel it into a suitable, closed container for disposal.
- Clean the affected area thoroughly.
- Prevent the material from entering drains or waterways.[4]

Disposal:

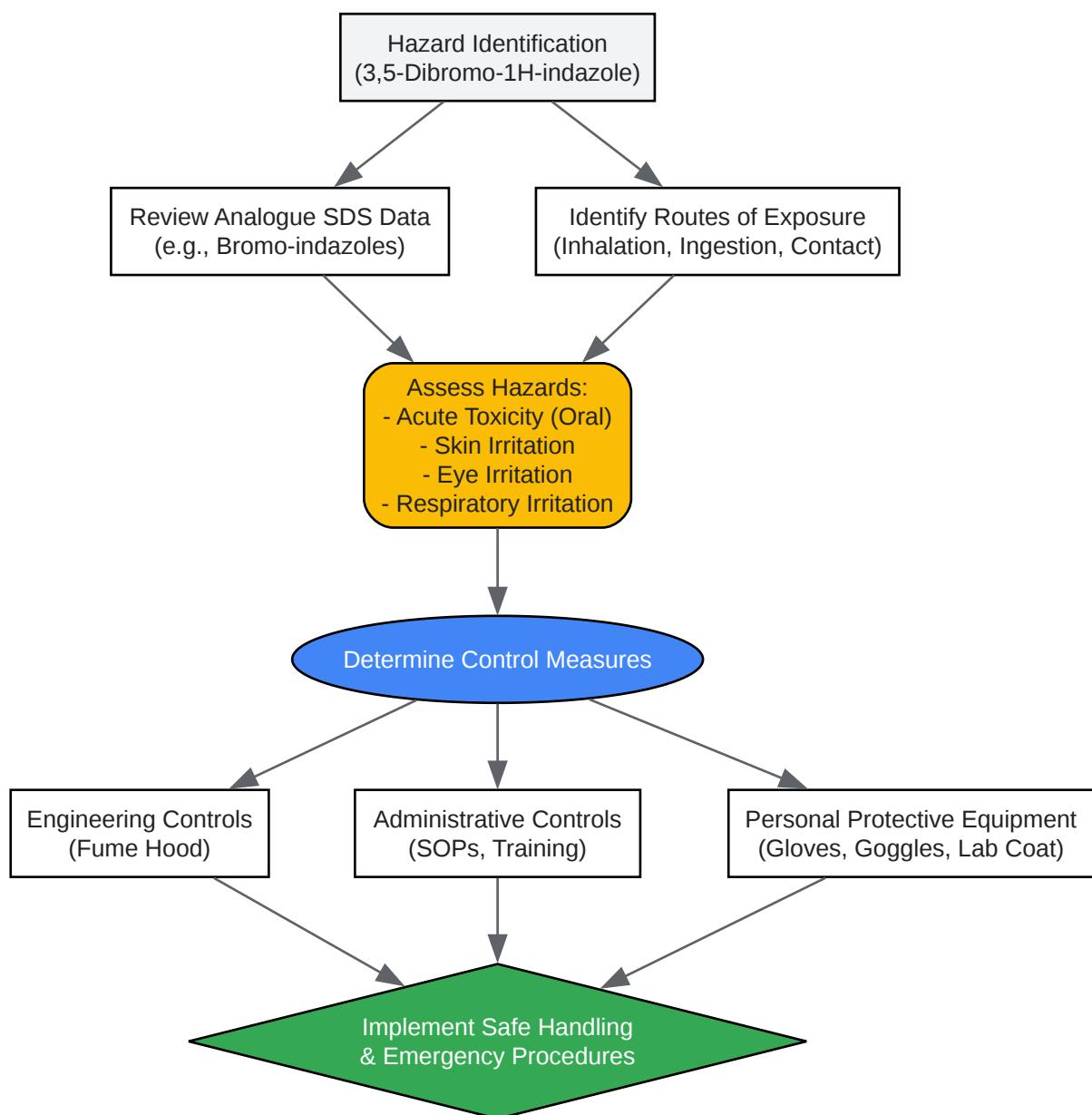
- Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.

Workflow and Hazard Assessment Visualization

The following diagrams illustrate the standard workflow for handling **3,5-Dibromo-1H-indazole** and the logical process for hazard assessment.

[Click to download full resolution via product page](#)

Caption: Workflow for handling **3,5-Dibromo-1H-indazole** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Logical flow for chemical hazard assessment and implementation of safety controls.

Experimental Protocols for Safety Assessment

The following are generalized protocols for assessing the potential hazards of a compound like **3,5-Dibromo-1H-indazole**. These should be adapted and performed by qualified toxicologists in a facility designed for such studies.

Protocol 1: Acute Oral Toxicity Assessment (Up-and-Down Procedure - OECD 425)

- Objective: To determine the acute oral toxicity (LD50) of the test substance.
- Animals: Healthy, young adult female rats are typically used. Animals are fasted prior to dosing.
- Dose Administration: The substance is administered orally by gavage. A starting dose is selected based on data from similar compounds (e.g., 300 mg/kg).
- Procedure: a. A single animal is dosed. b. If the animal survives, the next animal is dosed at a higher level (e.g., by a factor of 3.2). c. If the animal dies, the next animal is dosed at a lower level. d. This sequential dosing continues until the stopping criteria are met (typically after observing a set number of reversals in outcome).
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Data Analysis: The LD50 is calculated from the results using specialized software (e.g., AOT425StatPgm).

Protocol 2: In Vitro Skin Irritation Test (Reconstructed Human Epidermis - OECD 439)

- Objective: To determine the skin irritation potential of the substance as an alternative to animal testing.
- Test System: A commercially available Reconstructed Human Epidermis (RhE) model (e.g., EpiDerm™, EpiSkin™).

- Procedure: a. The test substance (in an appropriate solvent if solid) is applied topically to the surface of the RhE tissue. b. Tissues are incubated for a defined period (e.g., 60 minutes). c. After exposure, the substance is washed from the tissue surface. d. The tissues are incubated for a post-exposure period (e.g., 42 hours) to allow for the expression of cytotoxic effects.
- Viability Assessment: a. Tissue viability is measured using a quantitative assay, typically the MTT assay, which measures mitochondrial dehydrogenase activity. b. The absorbance is read on a spectrophotometer.
- Data Analysis: The percentage of viability of the treated tissue is calculated relative to negative controls. If the mean viability is $\leq 50\%$, the substance is classified as a skin irritant.

This guide is intended to provide a framework for the safe handling of **3,5-Dibromo-1H-indazole**. All laboratory personnel must be thoroughly trained on these procedures and have access to the most current Safety Data Sheet for this or a closely related compound before beginning work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,5-DIBROMO (1H)INDAZOLE | 40598-76-3 [chemicalbook.com]
- 2. alchempharmtech.com [alchempharmtech.com]
- 3. chembk.com [chembk.com]
- 4. 5-bromo-1H-indazole | C7H5BrN2 | CID 761929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- To cite this document: BenchChem. [3,5-Dibromo-1H-indazole safety data sheet and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1314288#3-5-dibromo-1h-indazole-safety-data-sheet-and-handling-precautions>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com